

GSK199: A Comparative Analysis of Cross-Reactivity with Other Enzymes

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Compound of Interest

Compound Name: GSK199

Cat. No.: B607773

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GSK199 is a potent and selective inhibitor of Peptidyl Arginine Deiminase 4 (PAD4), an enzyme implicated in various inflammatory and autoimmune diseases.^{[1][2]} Its high selectivity is a critical attribute for a therapeutic candidate, minimizing the potential for off-target effects. This guide provides a comprehensive comparison of **GSK199**'s cross-reactivity with other enzymes, supported by experimental data and detailed methodologies.

Executive Summary

GSK199 demonstrates remarkable selectivity for PAD4 over other PAD family members and a broad panel of other enzymes. Extensive screening has shown negligible inhibitory activity against a wide range of proteins, highlighting its potential as a specific pharmacological tool and therapeutic agent.

Cross-Reactivity Data

The following table summarizes the inhibitory activity of **GSK199** against various enzymes. The data is compiled from in vitro enzymatic assays.

Target Enzyme Family	Enzyme	IC50 (μM)	Fold Selectivity vs. PAD4
Peptidyl Arginine Deiminases (PADs)	PAD1	>100	>500
	PAD2	>100	
	PAD3	>100	
	PAD6	>100	
Other Enzymes	Panel of 50 unrelated proteins*	>100	>500
Histone Deacetylases (HDACs)	HDACs 1-11	>100**	>500

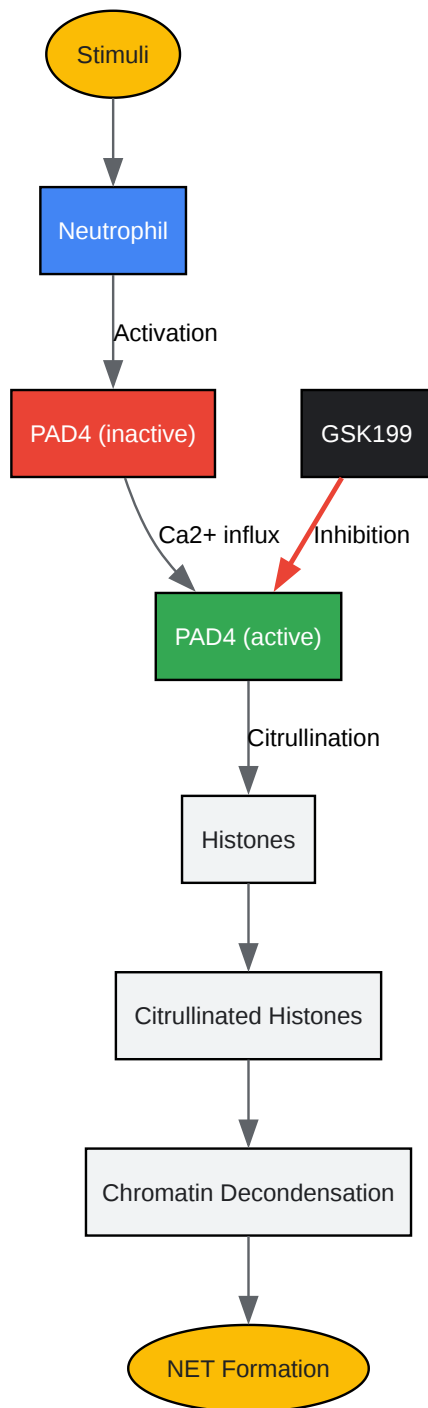
*Details of the 50 unrelated proteins were not fully disclosed in the primary literature.

****GSK199** showed partial activation of HDAC1 and HDAC8 only at high concentrations (100 μM).

Signaling Pathway and Experimental Workflow

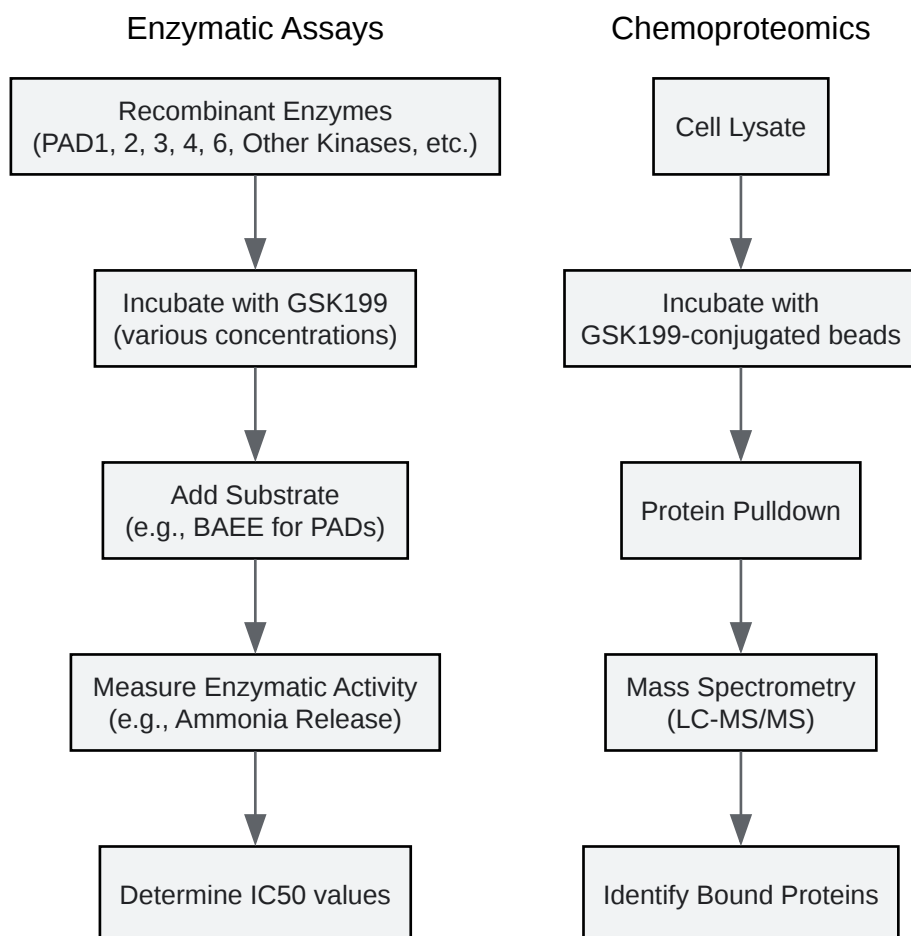
To understand the context of **GSK199**'s action and how its selectivity was determined, the following diagrams illustrate the PAD4 signaling pathway and the experimental workflows for assessing cross-reactivity.

PAD4 Signaling in Neutrophil Extracellular Trap (NET) Formation

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PAD4 signaling pathway in NETosis.

Cross-Reactivity Experimental Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Impact of GSK199 and GSK106 binding on protein arginine deiminase IV stability and flexibility: A computational approach - PubMed [pubmed.ncbi.nlm.nih.gov]
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